


Technical Guide: Physicochemical Properties of Ethyl 2-Oxobutanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-oxobutanoate (CAS No. 15933-07-0), also known as ethyl 2-ketobutanoate, is an organic compound with the chemical formula $C_6H_{10}O_3$. It belongs to the family of alpha-keto esters, which are important intermediates in various chemical syntheses. Understanding the physicochemical properties of this compound, such as its refractive index, is crucial for its application in research and development, particularly in the fields of medicinal chemistry and material science. This guide provides a detailed overview of the key physicochemical data for **ethyl 2-oxobutanoate**, with a focus on its refractive index, and outlines the standard experimental protocol for its measurement.

Physicochemical Data

The quantitative physicochemical properties of **ethyl 2-oxobutanoate** are summarized in the table below for easy reference and comparison.



Property	Value	Reference
Refractive Index (n)	1.408	[1]
Molecular Formula	С6Н10О3	[1]
Molecular Weight	130.142 g/mol	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg	[1]
Melting Point	168 °C (decomposes)	[1]
Flash Point	61.2 ± 15.9 °C	[1]
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C	[1]
LogP	0.58	[1]

Experimental Protocol: Determination of Refractive Index

The refractive index of a liquid, such as **ethyl 2-oxobutanoate**, is typically determined using an Abbe refractometer. This instrument measures the critical angle of total internal reflection between a prism of known high refractive index and the sample.

Materials and Equipment

- Abbe Refractometer
- Ethyl 2-oxobutanoate sample
- Distilled water (for calibration)
- Methanol or acetone (for cleaning)
- · Lint-free lens tissue
- Dropper or pipette



Constant temperature water bath (optional, for temperature control)

Procedure

- Calibration:
 - Ensure the refractometer is clean and calibrated.
 - Place a few drops of distilled water onto the surface of the measuring prism.
 - Close the illuminating prism gently.
 - Turn on the light source and look through the eyepiece.
 - Adjust the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
 - If the reading does not correspond to the known refractive index of water at the measurement temperature (e.g., 1.3330 at 20°C), adjust the calibration screw until it does.
- Sample Measurement:
 - Open the prisms and clean the surfaces thoroughly with a suitable solvent (e.g., acetone
 or methanol) and a lint-free tissue. Allow the solvent to evaporate completely.
 - Using a clean dropper, place a few drops of the ethyl 2-oxobutanoate sample onto the measuring prism.
 - Close the illuminating prism gently to spread the liquid into a thin, uniform film.
 - Look through the eyepiece and bring the boundary line into focus by adjusting the knobs.
 - If color fringes are observed at the boundary (chromatic aberration), adjust the compensator drum to obtain a sharp, black-and-white borderline.
 - Align the sharp boundary line precisely with the center of the crosshairs.
 - Read the refractive index value from the scale.



- Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.
- · Cleaning:
 - After the measurement, clean the prisms immediately with a soft, lint-free tissue and a suitable solvent to prevent residue from hardening on the prism surfaces.

Logical Workflow for Refractive Index Measurement

The following diagram illustrates the logical workflow for the experimental determination of the refractive index of a liquid sample using an Abbe refractometer.



Workflow for Refractive Index Measurement Preparation Calibrate with Distilled Water Measurement Apply Ethyl 2-Oxobutanoate Sample Focus and Adjust for Sharp Boundary Compensate for Chromatic Aberration Align Boundary with Crosshairs Read Refractive Index and Temperature Post-Measurement Clean Prisms After Use

Click to download full resolution via product page

Caption: Experimental workflow for refractive index determination.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ethyl 2-oxobutanoate | CAS#:15933-07-0 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Ethyl 2-Oxobutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100451#refractive-index-of-ethyl-2-oxobutanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com